

An In-depth Technical Guide to 3,4-Dimethyl-2-pentylfuran

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Compound of Interest

Compound Name: 3,4-Dimethyl-2-pentylfuran

CAS No.: 71041-47-9

Cat. No.: B129832

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Abstract: This technical guide provides a comprehensive overview of **3,4-Dimethyl-2-pentylfuran**, a substituted furan of interest in synthetic and analytical chemistry. The document details its nomenclature, physicochemical properties, and its role as a synthetic intermediate. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for research and application purposes.

Part 1: Core Chemical Identity and Properties

IUPAC Nomenclature and Synonyms

The unequivocally correct IUPAC (International Union of Pure and Applied Chemistry) name for the compound is **3,4-Dimethyl-2-pentylfuran**.^[1] This name precisely describes a furan ring substituted at the second position with a pentyl group, and at the third and fourth positions with methyl groups.

Commonly encountered synonyms in chemical databases and literature include:

- Furan, 3,4-dimethyl-2-pentyl-[1]

- SCHEMBL3920357[1]

It is crucial for researchers to use the correct IUPAC name and the associated CAS number for unambiguous identification in literature searches and procurement.

Physicochemical Characteristics

A summary of the key physicochemical properties of **3,4-Dimethyl-2-pentylfuran** is presented below. These parameters are fundamental for designing experimental protocols, including reaction setup, purification, and analytical method development.

Property	Value	Source
CAS Number	71041-47-9	[1][2]
Molecular Formula	C ₁₁ H ₁₈ O	[2][3]
Molecular Weight	166.26 g/mol	[1][2][3]
Appearance	Not explicitly stated, but related alkylfurans are typically colorless to yellow liquids.[4]	
Solubility	Soluble in organic solvents like Dichloromethane (DCM), Diethyl Ether, and Ethyl Acetate.[3]	
Storage Temperature	Recommended at -20°C for long-term stability.[3]	

Part 2: Synthesis and Application as a Research Intermediate

While specific, detailed synthetic procedures for **3,4-Dimethyl-2-pentylfuran** are not widely published in readily available literature, its primary documented utility is as a synthetic intermediate.[3]

Role as a Synthetic Intermediate

3,4-Dimethyl-2-pentylfuran is a precursor in the synthesis of 3,4-Dimethyl-5-pentyl-2-furannonanoic Acid.[3] This resulting compound is a member of the furan fatty acid family and has been noted for its radical-scavenging and potential anti-inflammatory properties, making it a molecule of interest in biomedical research.[3]

The synthesis of such furan fatty acids from intermediates like **3,4-Dimethyl-2-pentylfuran** is significant for researchers exploring new therapeutic agents. The furan ring system is a versatile scaffold in medicinal chemistry, and its substituted derivatives are often explored for biological activity.

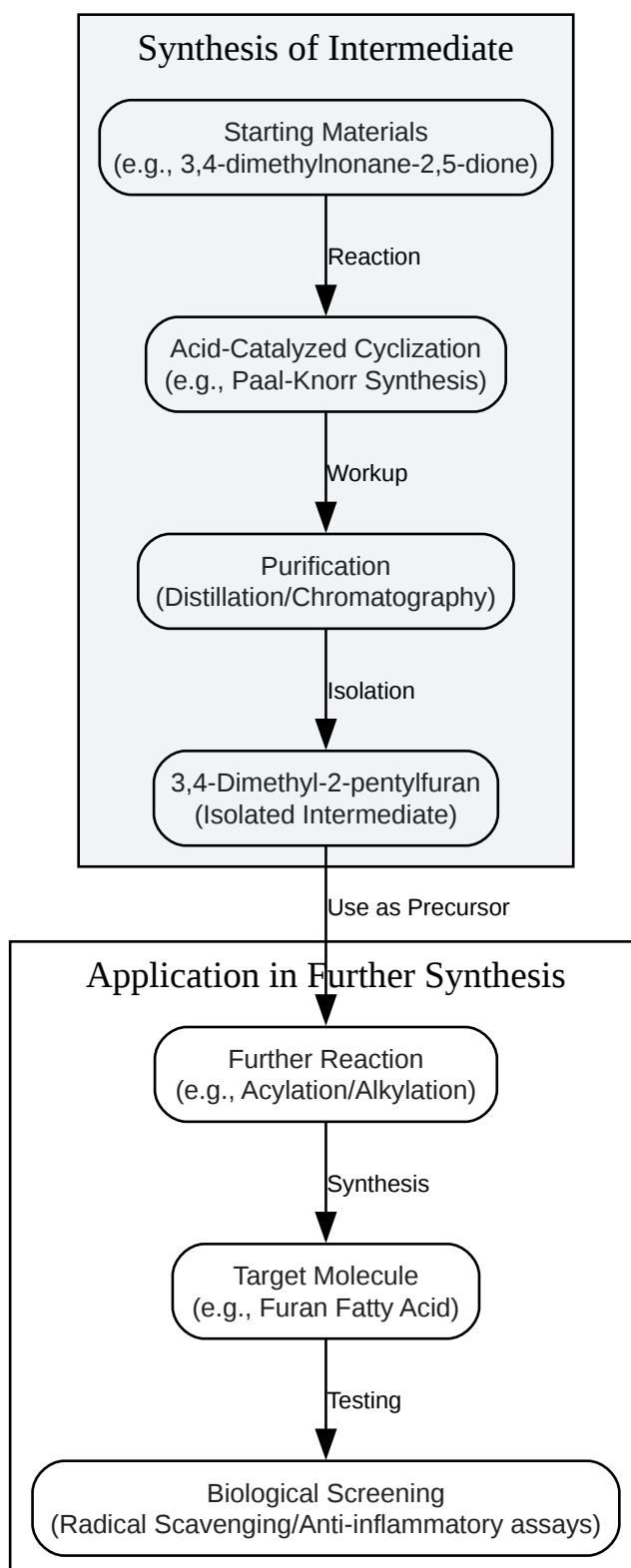
General Synthetic Considerations for Substituted Furans

The synthesis of substituted furans like the topic compound typically involves classical heterocyclic chemistry reactions. While a specific protocol for this exact molecule is scarce, a plausible synthetic strategy can be extrapolated from established methods such as the Paal-Knorr furan synthesis or modifications thereof.

The Paal-Knorr synthesis involves the cyclization of a 1,4-dicarbonyl compound under acidic conditions. For **3,4-Dimethyl-2-pentylfuran**, a hypothetical retrosynthetic analysis would point to a 1,4-dicarbonyl precursor, specifically 3,4-dimethylnonane-2,5-dione.

Hypothetical Synthetic Workflow:

The diagram below illustrates a generalized workflow for the synthesis and subsequent use of **3,4-Dimethyl-2-pentylfuran** as an intermediate.



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Caption: Generalized workflow for the synthesis and application of **3,4-Dimethyl-2-pentylfuran**.

Part 3: Analytical Characterization and Research Applications

Analytical Techniques

The characterization of **3,4-Dimethyl-2-pentylfuran** and its derivatives would rely on standard analytical techniques in organic chemistry:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine purity and confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the exact structure, confirming the positions of the alkyl substituents on the furan ring.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups present in the molecule.

A deuterated version, **3,4-Dimethyl-2-pentylfuran-d₄**, is available, which serves as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.^[5] This is particularly valuable in pharmacokinetic and metabolic studies where precise quantification is necessary.^[5]

Relevance to Drug Development and Research

The primary relevance of **3,4-Dimethyl-2-pentylfuran** to drug development professionals lies in its role as a building block for more complex molecules with potential biological activity.^[3] Furanoid fatty acids, such as those synthesized from this intermediate, are an area of active research.^{[6][7]}

Furthermore, the use of its isotopically labeled counterpart highlights its utility in drug metabolism and pharmacokinetic (DMPK) studies.^[5] Understanding how a drug is absorbed, distributed, metabolized, and excreted is a critical component of the drug development pipeline. Stable isotope-labeled compounds are essential tools for these investigations.^[5]

Part 4: Safety, Handling, and Procurement

Safety and Handling

While a specific safety data sheet (SDS) for **3,4-Dimethyl-2-pentylfuran** is not readily available in the search results, general precautions for handling similar alkylated furans should be observed. Related compounds, such as 2-pentylfuran, are flammable liquids and may be harmful if swallowed or inhaled.[8][9] Standard laboratory safety protocols should be strictly followed:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Keep away from ignition sources.[9]
- Store in a tightly sealed container in a cool, dry place, with -20°C being recommended for long-term storage.[3][9]

This compound is classified as a Dangerous Good for transport, which may incur additional shipping charges.[2]

Procurement

3,4-Dimethyl-2-pentylfuran is available from various chemical suppliers as a research chemical.[2][3] It is intended for research use only and not for human, therapeutic, or diagnostic applications.[3][5]

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